

An In-depth Technical Guide on 6'-O-Cinnamoyl-8-epikingisidic acid (C₂₅H₂₈O₁₂)

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Compound of Interest

Compound Name: 6'-O-Cinnamoyl-8-epikingisidic acid

Cat. No.: B1159771

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the currently available information on **6'-O-Cinnamoyl-8-epikingisidic acid**. It is important to note that while the chemical properties of this compound are defined, extensive research on its specific biological activities, mechanisms of action, and detailed experimental protocols is limited in publicly accessible scientific literature. This guide summarizes the existing data and provides context based on related compounds from its natural source.

Introduction

6'-O-Cinnamoyl-8-epikingisidic acid is a secoiridoid glycoside that has been isolated from the dried fruits of *Ligustrum lucidum* Ait., a plant used in traditional Chinese medicine.^[1] Its molecular formula is C₂₅H₂₈O₁₂ and it has a molecular weight of 520.48 g/mol.^[1] As a member of the secoiridoid class of natural products, it is of interest to researchers for its potential pharmacological activities, as other secoiridoids have demonstrated a range of biological effects.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6'-O-Cinnamoyl-8-epikingisidic acid** is presented in Table 1. This information is crucial for its handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C25H28O12	[1]
Molecular Weight	520.48 g/mol	[1]
CAS Number	1403984-03-1	
Class	Secoiridoid Glycoside	[1]
Natural Source	Dried fruits of Ligustrum lucidum Ait.	[1]
Purity (typical)	>97% (commercially available)	
Recommended Storage	-20°C for long term, 2-8°C for short term	
Solubility	Information not widely available, typical for similar glycosides to have some solubility in polar organic solvents and aqueous solutions.	

Biological Activity and Therapeutic Potential: A Landscape of Related Compounds

Direct experimental data on the biological activities of **6'-O-Cinnamoyl-8-epikingisidic acid** is not extensively documented in peer-reviewed literature. However, the extracts of Ligustrum lucidum and other isolated secoiridoids from this plant have been shown to possess various pharmacological effects. These findings provide a basis for potential research directions for **6'-O-Cinnamoyl-8-epikingisidic acid**.

Table 2: Summary of Investigated Biological Activities of Secoiridoids from Ligustrum lucidum

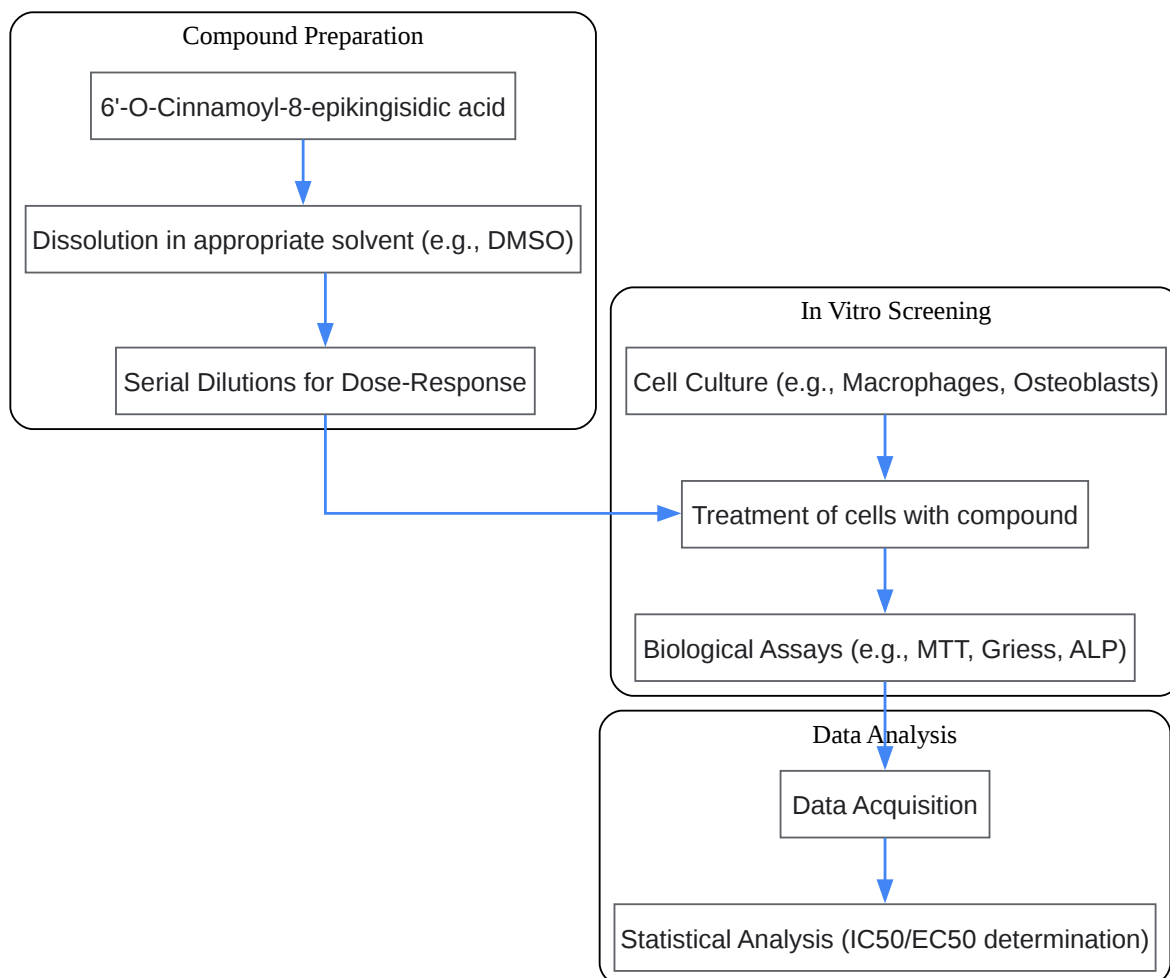
Biological Activity	Compound(s) / Extract	Key Findings	Reference
Anti-inflammatory	Secoiridoid glycosides	Exhibited modest inhibitory effects against nitric oxide (NO) production in lipopolysaccharide (LPS)-induced RAW264.7 macrophages.	
Osteogenic Activity	Nuezhenelenoliciside and 6'-O-trans-cinnamoyl-secologanoside	Promoted cell proliferation of pre-osteoblastic MC3T3-E1 cells.	
Antiviral	Secoiridoid analogues	Showed inhibitory activities against influenza A virus.	
Hepatoprotective	Oleanolic acid (a triterpenoid also found in <i>L. lucidum</i>)	Mediated by an increase in hepatic glutathione regeneration capacity.	
Antioxidant	Secoiridoid glucosides	Demonstrated effects against free radical-associated hemolysis of erythrocytes.	

Based on the activities of structurally related compounds, **6'-O-Cinnamoyl-8-epikingisidic acid** could be a candidate for investigation in the areas of inflammation, bone health, and infectious diseases.

Experimental Protocols: A General Framework

Detailed experimental protocols for **6'-O-Cinnamoyl-8-epikingisidic acid** are not available. However, a general workflow for the initial screening of a purified natural product for biological

activity is presented below.

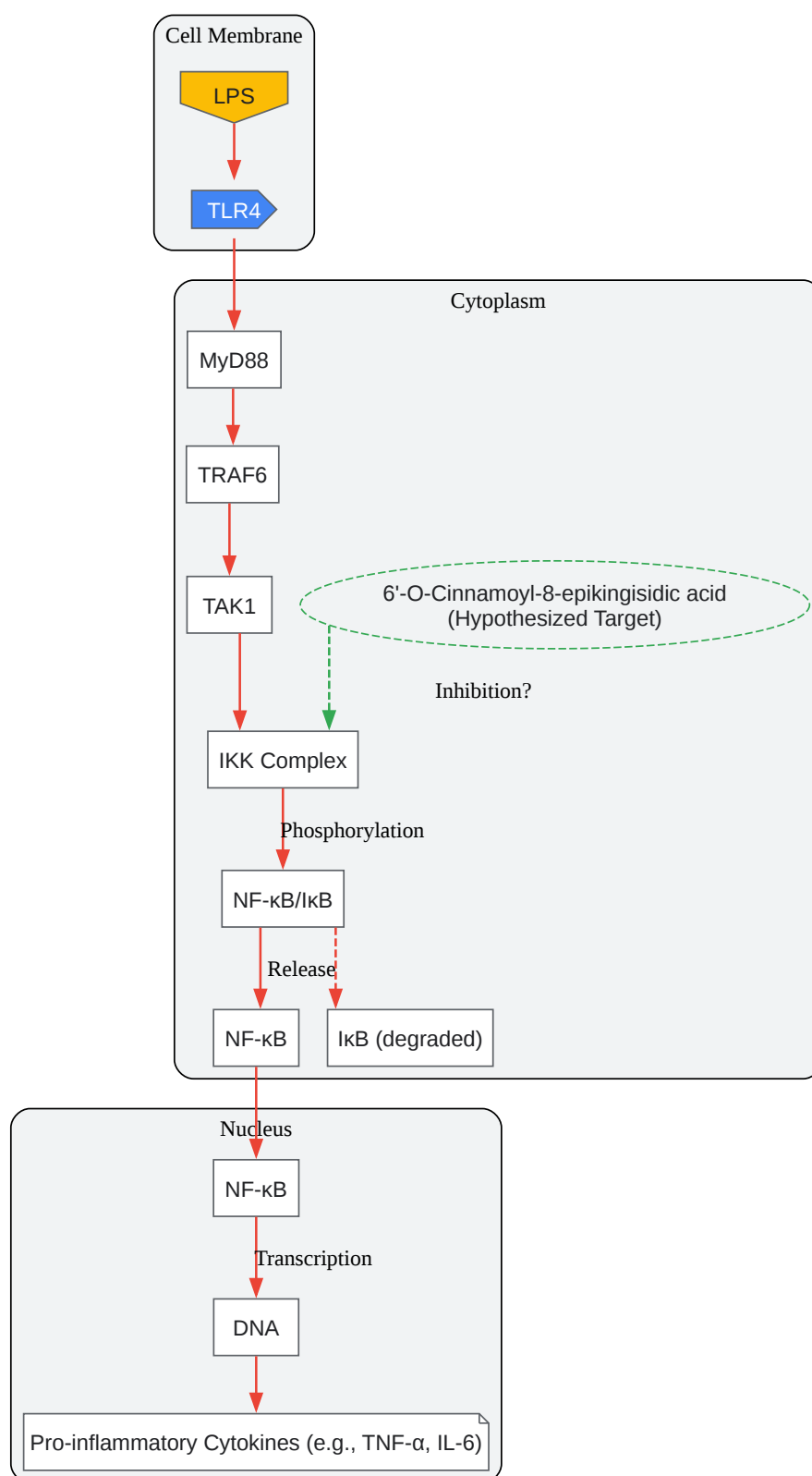


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Caption: General workflow for in vitro screening of a natural product.

Potential Signaling Pathways for Investigation

Given the anti-inflammatory activity of other secoiridoids from *Ligustrum lucidum*, a potential mechanism of action for **6'-O-Cinnamoyl-8-epikingisidic acid** could involve the modulation of key inflammatory signaling pathways. The diagram below illustrates a hypothetical signaling cascade that is a common target for anti-inflammatory compounds.



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Caption: Hypothesized anti-inflammatory signaling pathway for investigation.

Conclusion and Future Directions

6'-O-Cinnamoyl-8-epikingisidic acid is a defined natural product with a known chemical structure. However, its biological potential remains largely unexplored. The information available on related secoiridoids from its source, *Ligustrum lucidum*, suggests that it may possess valuable pharmacological properties, particularly in the areas of anti-inflammatory and osteogenic activities.

Future research should focus on:

- In vitro screening: Evaluating the cytotoxic, anti-inflammatory, antioxidant, and osteogenic properties of the pure compound.
- Mechanism of action studies: Elucidating the molecular targets and signaling pathways modulated by **6'-O-Cinnamoyl-8-epikingisidic acid**.
- In vivo studies: Assessing the efficacy and safety of the compound in relevant animal models based on promising in vitro results.

This technical guide serves as a foundational resource for researchers and drug development professionals interested in exploring the therapeutic potential of **6'-O-Cinnamoyl-8-epikingisidic acid**. The provided frameworks for experimental design and potential mechanisms of action are intended to guide future investigations into this promising natural product.

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References

- 1. A review of botany, phytochemistry, pharmacology, and applications of the herb with the homology of medicine and food: *Ligustrum lucidum* W.T. Aiton - PMC [pmc.ncbi.nlm.nih.gov]
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